

General Safety and Hazard Information for Energetic Materials

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Compound of Interest

Compound Name: Silver picrate

Cat. No.: B086978

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For educational purposes only, the following section provides generalized information on the hazards of picrates and links to authoritative safety resources. This is not a guide for handling **silver picrate**.

Frequently Asked Questions (FAQs) - General Hazards of Metal Picrates

Question	Answer
What is silver picrate?	Silver picrate is a metal salt of picric acid. It is a primary explosive, meaning it is extremely sensitive to initiation by shock, friction, heat, or electrostatic discharge.
What are the primary hazards?	The primary hazard is explosion. It can detonate with great violence if subjected to mechanical shock, friction, or rapid heating. It is significantly more sensitive than picric acid itself.
Why are metal picrates so dangerous?	Picric acid can react with many metals (including silver, lead, copper, zinc) to form highly sensitive and unstable picrate salts. These salts can form unintentionally over time, for example, if picric acid is stored in a container with a metal cap, creating a severe explosion hazard.
What is an "unexpected reaction" in the context of silver picrate?	An "unexpected reaction" with a primary explosive like silver picrate typically means a detonation or a rapid decomposition that precedes detonation. Signs of instability could include a change in color, crystal formation, or gas evolution, but often, detonation occurs without any prior warning.
What is the appropriate response to a spill or discovery of old silver picrate?	DO NOT ATTEMPT TO CLEAN IT UP OR MOVE IT. Immediately evacuate the area and contact your institution's EHS or a bomb disposal unit. Old, dried-out picrates are exceptionally dangerous.

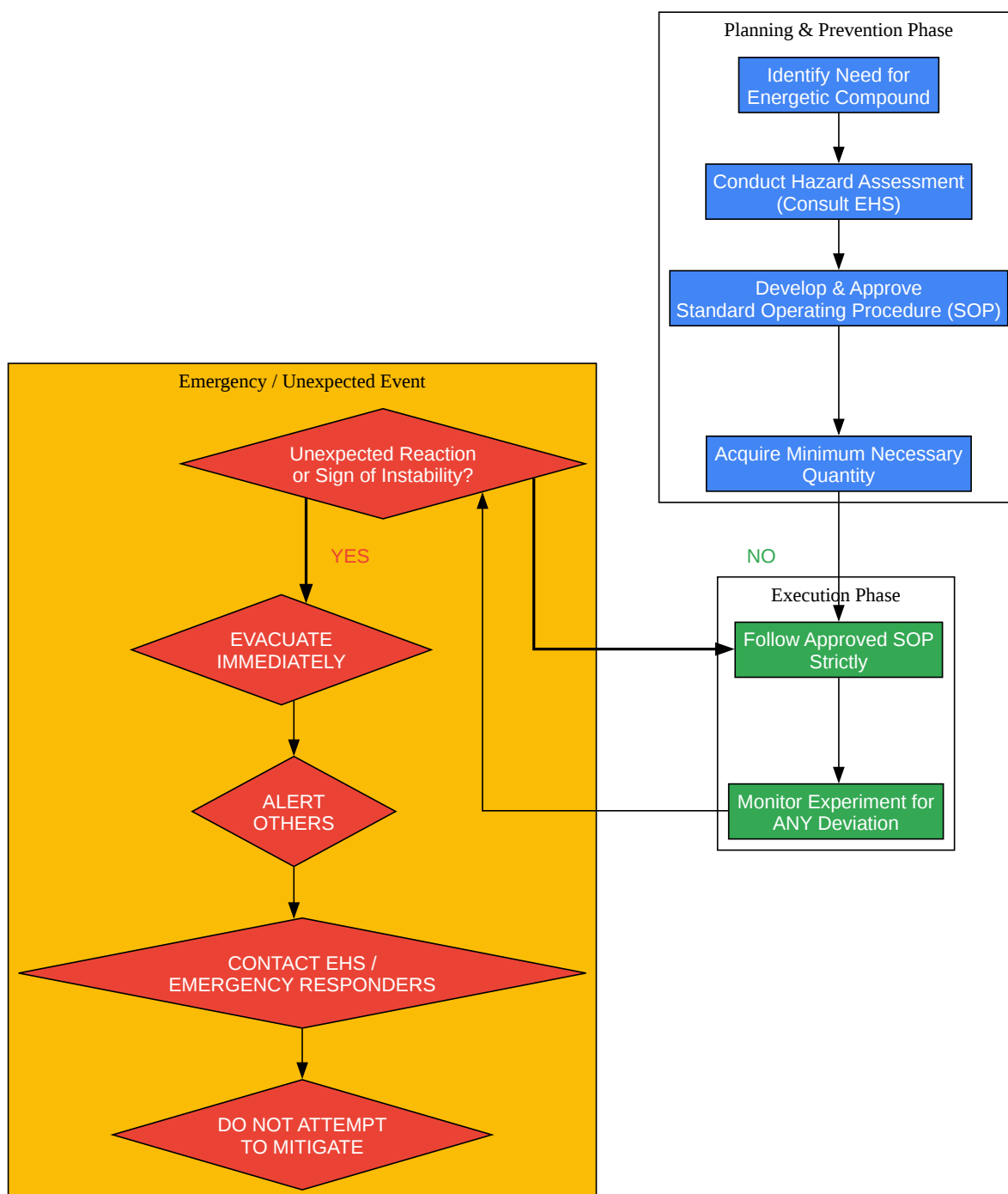
Authoritative Safety Resources

For comprehensive safety information, always refer to established safety data sheets and guidelines from reputable sources:

- PubChem: Provides detailed hazard information for chemical compounds.
- Globally Harmonized System (GHS) of Classification and Labelling of Chemicals: Refer to the hazard statements and pictograms for explosive substances.
- Your Institution's Environmental Health and Safety (EHS) Office: This should be your primary resource for specific protocols and emergency procedures.

Logical Workflow for Handling Potentially Explosive Compounds

The following diagram illustrates the only safe, logical workflow when working with or discovering a potentially explosive compound like **silver picrate**. It is a decision-making and emergency response guide, not an experimental protocol.



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- To cite this document: BenchChem. [General Safety and Hazard Information for Energetic Materials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086978#how-to-safely-handle-unexpected-reactions-of-silver-picrate]

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